

Synthesis of 2,6-Dinitro-p-cresol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dinitro-p-cresol

Cat. No.: B1206616

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

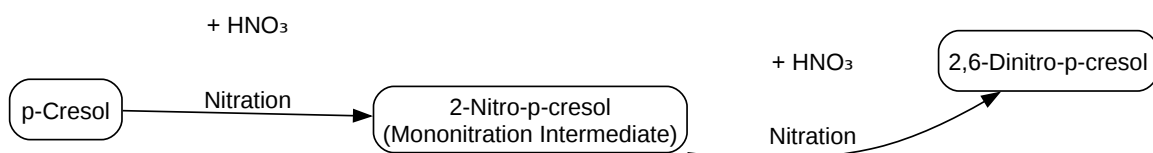
This technical guide provides a comprehensive overview of the synthesis of **2,6-Dinitro-p-cresol** from p-cresol. The document details established experimental protocols, quantitative data, and reaction pathways to support research and development in relevant fields.

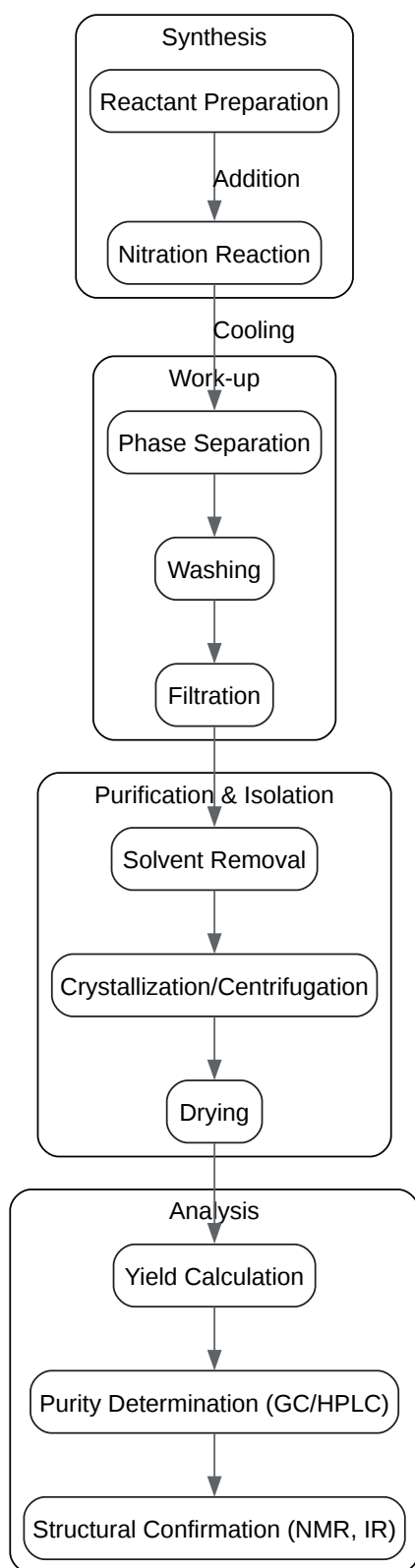
Introduction

2,6-Dinitro-p-cresol (DNPC) is a chemical compound with applications as an intermediate in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.^[1] Its synthesis primarily involves the nitration of p-cresol. This guide outlines the prevalent methods for this conversion, providing detailed experimental procedures and associated data. The primary synthetic routes involve either the direct dinitration of p-cresol or a two-step process involving the initial formation of a mononitrated intermediate.

Reaction Pathway

The synthesis of **2,6-Dinitro-p-cresol** from p-cresol proceeds via an electrophilic aromatic substitution reaction. The hydroxyl (-OH) and methyl (-CH₃) groups of p-cresol are ortho, para-directing activators. Nitration introduces nitro groups (-NO₂) onto the benzene ring. Due to steric hindrance from the methyl group and the strong directing effect of the hydroxyl group, the nitro groups are primarily directed to the positions ortho to the hydroxyl group.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dinitro-p-cresol | C₇H₆N₂O₅ | CID 11872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synthesis of 2,6-Dinitro-p-cresol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206616#synthesis-of-2-6-dinitro-p-cresol-from-p-cresol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com